

Safety and handling procedures for RSC133 in the laboratory

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Compound of Interest

Compound Name: RSC133

Cat. No.: B046086

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Application Notes and Protocols: RSC133

For Researchers, Scientists, and Drug Development Professionals

Introduction

RSC133 is a potent small molecule and indole derivative that functions as a reprogramming stimulating compound.^[1] Its primary mechanism of action involves the inhibition of DNA methyltransferase 1 (DNMT1), a key enzyme in epigenetic regulation.^[1] By modulating DNA methylation, **RSC133** plays a significant role in the maintenance of human pluripotent stem cells and enhances the efficiency of reprogramming somatic cells into induced pluripotent stem cells (iPSCs).^[1] This document provides detailed guidelines for the safe handling, storage, and application of **RSC133** in a laboratory setting.

Physicochemical and Handling Properties

RSC133 is a synthetic compound with the following properties:

Property	Value	Reference
CAS Number	1418131-46-0	[1]
Chemical Formula	C ₁₈ H ₁₅ N ₃ O ₂	
Molecular Weight	305.33 g/mol	
Appearance	White to light brown powder	
Purity	≥95%	
Solubility	Soluble in DMSO (20 mg/mL)	
Storage	Store at -20°C, protect from light	

Safety and Handling Procedures

While a specific Safety Data Sheet (SDS) for **RSC133** is not widely available, based on its chemical nature as a bioactive small molecule and general laboratory safety principles, the following procedures are recommended.

Hazard Identification and Personal Protective Equipment (PPE)

RSC133 is classified with a GHS07 hazard pictogram, indicating that it may cause skin irritation, serious eye irritation, or an allergic skin reaction. Therefore, appropriate PPE must be worn at all times when handling this compound.

PPE	Specification
Gloves	Nitrile or other chemically resistant gloves.
Eye Protection	Safety glasses or goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling the powder.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.
- After Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Spillage and Disposal

- Spillage: For small spills of the powder, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal. For solutions, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Disposal: Dispose of **RSC133** and its containers in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocols

Preparation of RSC133 Stock Solution

Objective: To prepare a concentrated stock solution of **RSC133** for use in cell culture experiments.

Materials:

- **RSC133** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

- Allow the **RSC133** vial to equilibrate to room temperature before opening to prevent condensation.
- In a sterile environment (e.g., a biological safety cabinet), weigh out the desired amount of **RSC133** powder.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex briefly until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light.

Treatment of Human Pluripotent Stem Cells (hPSCs) with **RSC133**

Objective: To maintain hPSCs in an undifferentiated state using **RSC133**.

Materials:

- Cultured hPSCs
- hPSC culture medium
- **RSC133** stock solution (10 mM in DMSO)
- Cell culture plates

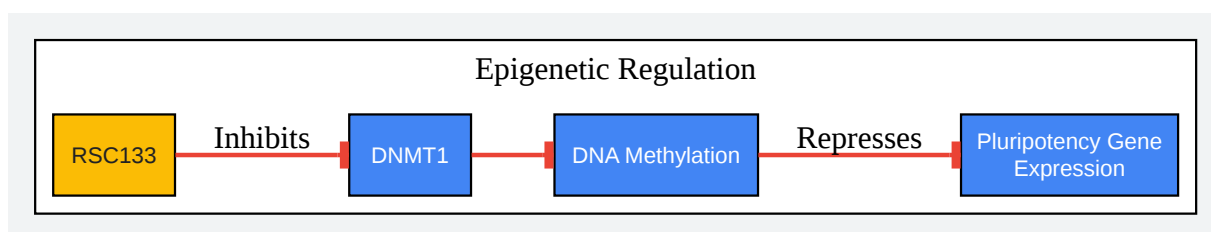
Procedure:

- Culture hPSCs according to standard protocols until they reach the desired confluency.

- Prepare the working concentration of **RSC133** in the hPSC culture medium. A typical final concentration ranges from 0.5 to 2 μM . For example, to make a 1 μM final concentration in 10 mL of medium, add 1 μL of the 10 mM stock solution.
- As a control, prepare a vehicle-only medium by adding the same volume of DMSO to the culture medium.
- Aspirate the old medium from the hPSCs and replace it with the **RSC133**-containing medium or the vehicle control medium.
- Incubate the cells under standard hPSC culture conditions (e.g., 37°C, 5% CO_2).
- Replace the medium daily with freshly prepared **RSC133**-containing medium.
- Monitor the cells for morphology and expression of pluripotency markers.

Visualization of Mechanism and Workflow

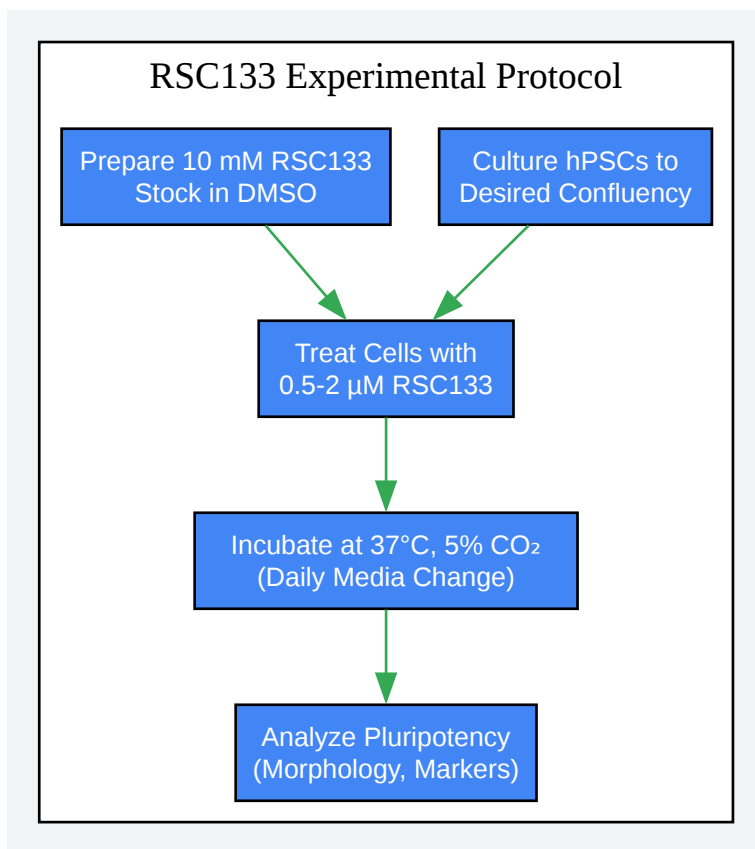
Signaling Pathway of RSC133



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Caption: Mechanism of **RSC133** as a DNMT1 inhibitor.

Experimental Workflow



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Caption: Workflow for hPSC treatment with **RSC133**.

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References

- 1. stemcell.com [stemcell.com]
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